

Molecular structure and bonding in hydrogen iodide.

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Compound of Interest

Compound Name: *Hydriodic acid*

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An In-depth Technical Guide to the Molecular Structure and Bonding in Hydrogen Iodide

Introduction

Hydrogen iodide (HI) is a diatomic molecule and a member of the hydrogen halide family.^[1] It exists as a colorless gas under standard conditions and is highly soluble in water, forming hydroiodic acid, a strong acid.^{[1][2]} The molecule is of significant interest in both inorganic and organic chemistry, serving as a primary source of iodine and a versatile reducing agent.^[1] This guide provides a detailed technical overview of the molecular structure, bonding characteristics, and key physicochemical properties of hydrogen iodide, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Electronic Configuration

Hydrogen iodide is a simple heteronuclear diatomic molecule with a linear geometry. The structure is defined by the single covalent bond between the hydrogen and iodine atoms.

- Electronic Configuration:
 - Hydrogen (H): $1s^1$
 - Iodine (I): $[\text{Kr}] 4d^{10} 5s^2 5p^5$

The single covalent bond in HI is formed by the overlap of the 1s orbital of the hydrogen atom with the 5p orbital of the iodine atom.^[3] Specifically, it is the 5p orbital lying along the

internuclear axis (conventionally the p_z orbital) that overlaps with the hydrogen $1s$ orbital to form a sigma (σ) bond. The remaining p orbitals on the iodine atom ($5p_x$ and $5p_y$) are non-bonding and hold lone pairs of electrons, as do the $5s$ electrons.[3]

The experimentally determined equilibrium bond length (r_e) between the hydrogen and iodine nuclei is 1.609 \AA . [4] This bond length is the largest among the hydrogen halides (HF, HCl, HBr, HI), a trend that correlates with the increasing atomic radius of the halogen atom down the group.[5]

Nature of the H-I Bond

The bond in hydrogen iodide is predominantly covalent, involving the sharing of an electron pair between the hydrogen and iodine atoms.[3] However, the difference in electronegativity between the two atoms imparts a significant degree of polarity to the bond.

- Electronegativity and Bond Polarity:
 - Pauling Electronegativity of Hydrogen: 2.20
 - Pauling Electronegativity of Iodine: 2.66

The electronegativity difference of 0.46 leads to an unequal sharing of the bonding electrons. The more electronegative iodine atom attracts the electron pair more strongly, resulting in a partial negative charge (δ^-) on the iodine atom and a partial positive charge (δ^+) on the hydrogen atom.[6] This charge separation creates an electric dipole moment. The experimentally determined dipole moment of hydrogen iodide is approximately 0.448 Debye.[4] While the H-I bond is polar, HI is considered the least polar of the hydrogen halides due to the small electronegativity difference.[7]

- Bond Dissociation Energy: The bond dissociation energy (BDE) is the energy required to break the H-I bond homolytically, yielding a hydrogen atom and an iodine atom. The BDE for HI is approximately 297 kJ/mol . [8] This value is the lowest among the hydrogen halides, indicating that the H-I bond is the weakest.[9] The relative weakness of the bond is attributed to the large size of the iodine atom, which results in less effective orbital overlap with the small $1s$ orbital of hydrogen.[9] This low BDE is a key factor in the high reactivity of HI as a reducing agent and its exceptional strength as an acid in aqueous solutions.

- **Intermolecular Forces:** In the liquid and solid states, the primary intermolecular forces present between HI molecules are dipole-dipole interactions and London dispersion forces. Hydrogen bonding is not considered a significant intermolecular force in HI, unlike in HF.^[10] This is because iodine is not sufficiently electronegative, and its large atomic size results in a low charge density, which is insufficient to form strong hydrogen bonds.^[10] The dominant intermolecular forces are the London dispersion forces, due to the large, polarizable electron cloud of the iodine atom.

Quantitative Data Summary

The key quantitative physicochemical and spectroscopic parameters for hydrogen iodide are summarized in the table below for ease of reference and comparison.

Property	Symbol	Value	Reference(s)
Molecular Properties			
Molar Mass	-	127.912 g·mol ⁻¹	[1]
Bond Length (Equilibrium)	r_e	1.609 Å	[4]
Dipole Moment	μ	0.448 D	[4]
Thermochemical Properties			
Bond Dissociation Energy	DH°_{298}	~297 kJ·mol ⁻¹	[8]
Standard Enthalpy of Formation	ΔfH^\ominus_{298}	26.5 kJ·mol ⁻¹	[1]
Spectroscopic Constants			
Vibrational Constant	ω_e	2309.014 cm ⁻¹	[4][11]
Anharmonicity Constant	$\omega_e x_e$	39.6435 cm ⁻¹	[4]
Rotational Constant	B_e	6.426365 cm ⁻¹	[4]
Vibration-Rotation Coupling	α_e	0.16886 cm ⁻¹	[4]

Experimental Protocols

Synthesis of Anhydrous Hydrogen Iodide

A common laboratory method for preparing high-purity, anhydrous hydrogen iodide gas involves the direct combination of hydrogen and iodine, often with a catalyst.[1] Another established method relies on the dehydration of concentrated hydroiodic acid or the reaction of iodine with a reducing agent in a non-aqueous solvent.

Protocol: Reaction of Iodine with Tetrahydronaphthalene[1]

- **Apparatus Setup:** A reaction flask equipped with a dropping funnel, a condenser, and a gas outlet is assembled. The outlet is connected to a drying tube filled with a suitable desiccant (e.g., P_2O_5 on glass wool) and then to a collection vessel cooled in a dry ice/acetone bath.
- **Reagents:**
 - Iodine (I_2)
 - Tetrahydronaphthalene ($\text{C}_{10}\text{H}_{12}$)
- **Procedure:**
 - Place tetrahydronaphthalene in the reaction flask and heat it to its boiling point.
 - Slowly add a solution of iodine dissolved in tetrahydronaphthalene from the dropping funnel.
 - The reaction, $\text{C}_{10}\text{H}_{12} + 2\text{I}_2 \rightarrow \text{C}_{10}\text{H}_8 + 4\text{HI}$, proceeds, generating gaseous HI.
 - The evolved HI gas passes through the condenser (to remove unreacted tetralin), the drying tube, and is finally condensed and collected as a liquid in the cold trap.
- **Safety:** This procedure must be conducted in a well-ventilated fume hood. HI is a corrosive and toxic gas.^[12] Tetrahydronaphthalene is flammable.

Determination of Bond Length via Microwave Spectroscopy

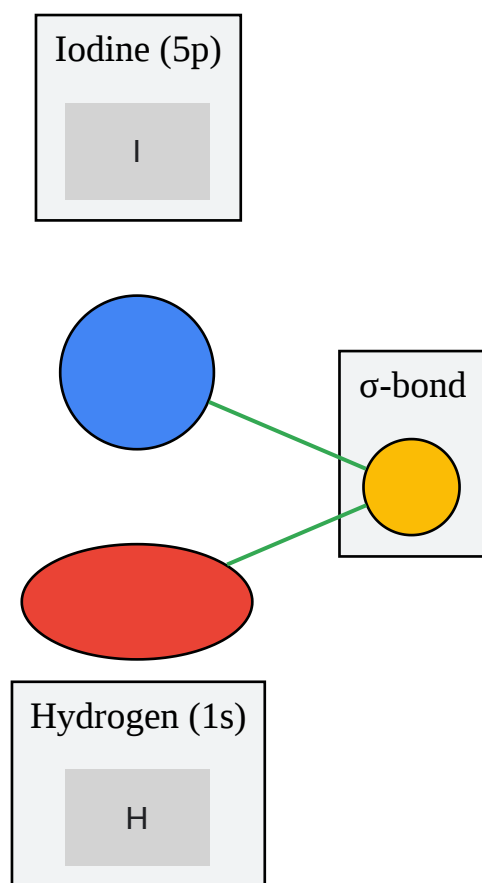
Microwave spectroscopy is a high-resolution technique used to determine the rotational constants of molecules, from which highly precise bond lengths can be calculated.

Protocol: General Workflow for Diatomic Molecules

- **Sample Preparation:** A sample of gaseous hydrogen iodide is introduced into the waveguide sample cell of a microwave spectrometer at very low pressure (typically a few millitorr) to minimize pressure broadening of spectral lines.
- **Data Acquisition:**

- Microwave radiation is swept across a range of frequencies.
- When the frequency of the radiation matches the energy difference between two rotational energy levels of the HI molecule, the radiation is absorbed.
- A detector measures the absorption of radiation as a function of frequency, generating a rotational spectrum. The transitions follow the selection rule $\Delta J = \pm 1$, where J is the rotational quantum number.
- Spectral Analysis:
 - The frequencies of the observed absorption lines are measured with high precision. For a rigid diatomic rotor, the frequencies of the rotational transitions are given by $\nu = 2B(J+1)$, where B is the rotational constant.
 - The measured frequencies are fitted to determine the rotational constant, B. For more precise work, centrifugal distortion effects are also included in the model.
- Calculation of Bond Length:
 - The rotational constant B is related to the moment of inertia (I) of the molecule by the equation $B = h / (8\pi^2 I)$.
 - The moment of inertia is related to the reduced mass (μ) and the bond length (r) by the equation $I = \mu r^2$.
 - By calculating the reduced mass from the known atomic masses of H and I and using the experimentally determined value of B to find I, the bond length (r) can be calculated with high accuracy.

Mandatory Visualizations



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